

# history of Tonalide use in consumer products

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## Compound of Interest

Compound Name: Tonalide

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An In-depth Technical Guide on the History and Use of **Tonalide** in Consumer Products

## Introduction

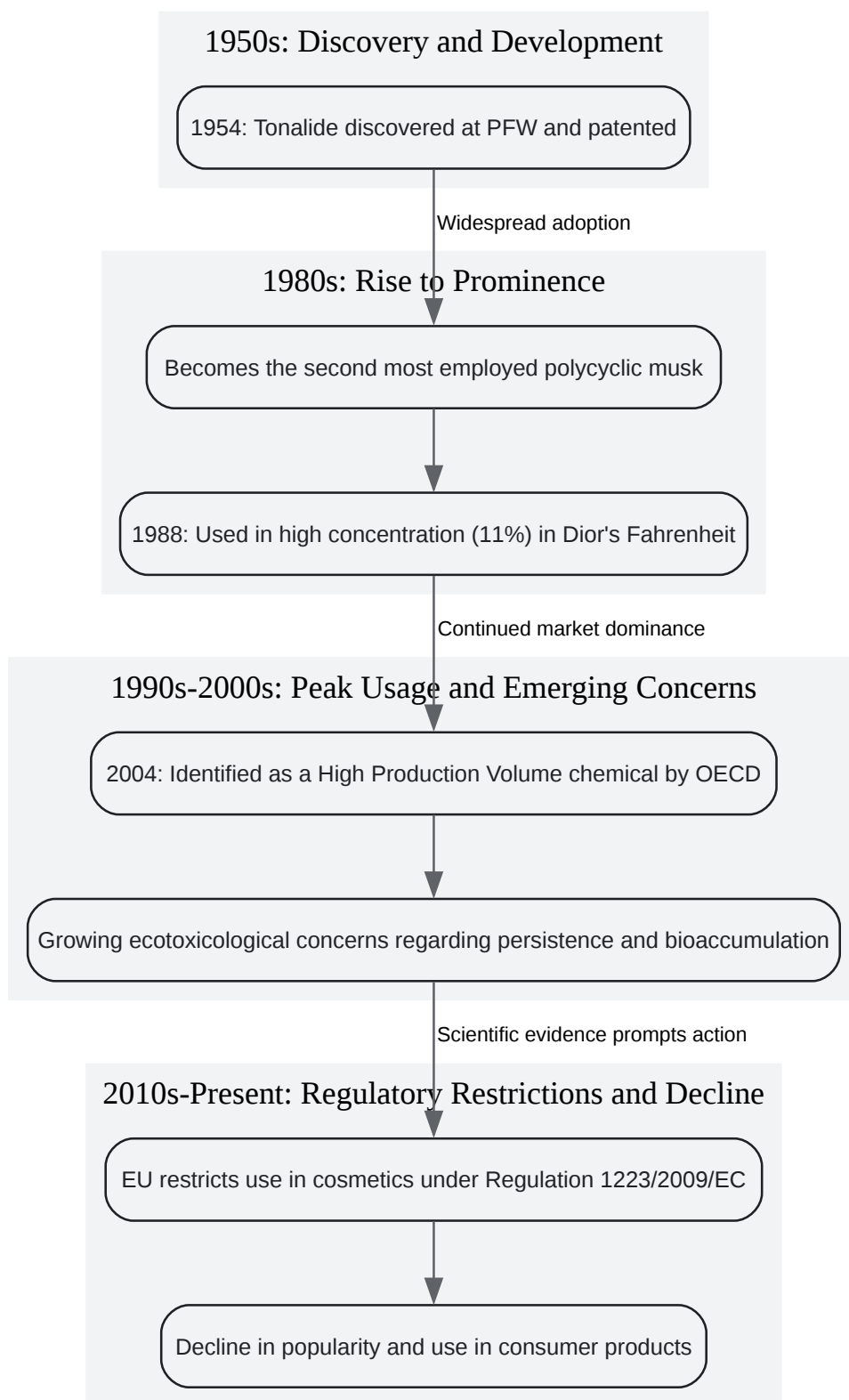
**Tonalide**, also known by its chemical name 1-(3,5,5,6,8,8-Hexamethyl-5,6,7,8-tetrahydro-2-naphthalenyl) ethanone and trade names such as Fixolide, is a synthetic polycyclic musk (PCM) that has played a significant role in the fragrance industry for decades.<sup>[1]</sup> Discovered in 1954 by chemists at Polak's Frutal Works (PFW), it rose to prominence as a cost-effective and versatile ingredient, valued for its persistent, sweet, and musky aroma.<sup>[1][2]</sup> This guide provides a comprehensive overview of the history of **Tonalide**'s use in consumer products, its chemical properties, synthesis, analytical detection methods, and the environmental and health concerns that have influenced its usage and regulation.

## A Historical Perspective on Tonalide

The development of **Tonalide** was a result of structure-odor relationship research aimed at creating new musk fragrances.<sup>[1]</sup> The initial synthesis in 1954 was serendipitous, producing a tetralin-based ketone instead of the intended indane derivative due to an unexpected molecular rearrangement.<sup>[1]</sup> Despite the initial misidentification of its structure, the resulting compound exhibited a desirable musk character and was patented on October 11, 1954.<sup>[1]</sup>

By the 1980s, **Tonalide** had become the second most widely used polycyclic musk after Galaxolide, finding its way into numerous iconic fine fragrances, including Christian Dior's Fahrenheit (1988), where it was used at a concentration of up to 11%.<sup>[1]</sup> Its popularity stemmed from its excellent stability, solubility in alcohol, and its ability to act as a fixative, prolonging the scent of other fragrance components.<sup>[3][4]</sup> However, growing concerns in the

1990s and 2000s regarding its environmental persistence and potential for bioaccumulation led to a decline in its use and increased regulatory scrutiny.[\[1\]](#)[\[5\]](#)[\[6\]](#)



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A timeline of the history of **Tonalide**.

## Applications in Consumer Products

**Tonalide**'s versatile scent profile and fixative properties led to its incorporation into a wide array of consumer goods.[3] Its primary applications can be categorized as follows:

- **Fine Fragrances:** It was a key component in many perfumes and colognes, particularly in masculine and fougère compositions, valued for its ability to provide a warm, musky base note.[1][7]
- **Personal Care Products:** **Tonalide** was extensively used in soaps, body lotions, deodorants, and hair care products to impart a clean and lasting fragrance.[2][3][8]
- **Household Products:** As a stable and cost-effective fragrance, it was a popular choice for laundry detergents, fabric softeners, and air fresheners.[2][9] Its insolubility in water made it particularly effective in rinse-off products like laundry detergents, as the scent would remain on the fabric.[2]

## Quantitative Data

The widespread use of **Tonalide** is reflected in its production volumes and its measured concentrations in consumer products and the environment.

**Table 1: Production and Regulatory Information**

Parameter	Value/Information	Reference
OECD Status	High Production Volume (HPV) chemical (2004)	[9]
European Production (ca. 2008)	1,000 - 5,000 tonnes per year	[9]
EU Cosmetic Regulation	Restricted under Annex III of Regulation 1223/2009/EC	[10]

**Table 2: Tonalide Concentration in Consumer Products**

Product Category	Maximum Reported Concentration	Reference
Fine Fragrance (e.g., Dior Fahrenheit)	11% (110 mg/g)	<a href="#">[1]</a>
Body Lotions, Perfumes, Deodorants	8 mg/g	<a href="#">[11]</a>
EU Maximum Allowable Concentrations		
Fine Fragrance	2.5%	<a href="#">[10]</a>
Leave-on Hydroalcoholic Products	1.0%	<a href="#">[10]</a>
Fragrance Cream	0.5%	<a href="#">[10]</a>
Rinse-off Products	0.2%	<a href="#">[10]</a>
Other Leave-on Products	0.1%	<a href="#">[10]</a>

**Table 3: Environmental and Human Biomonitoring Data**

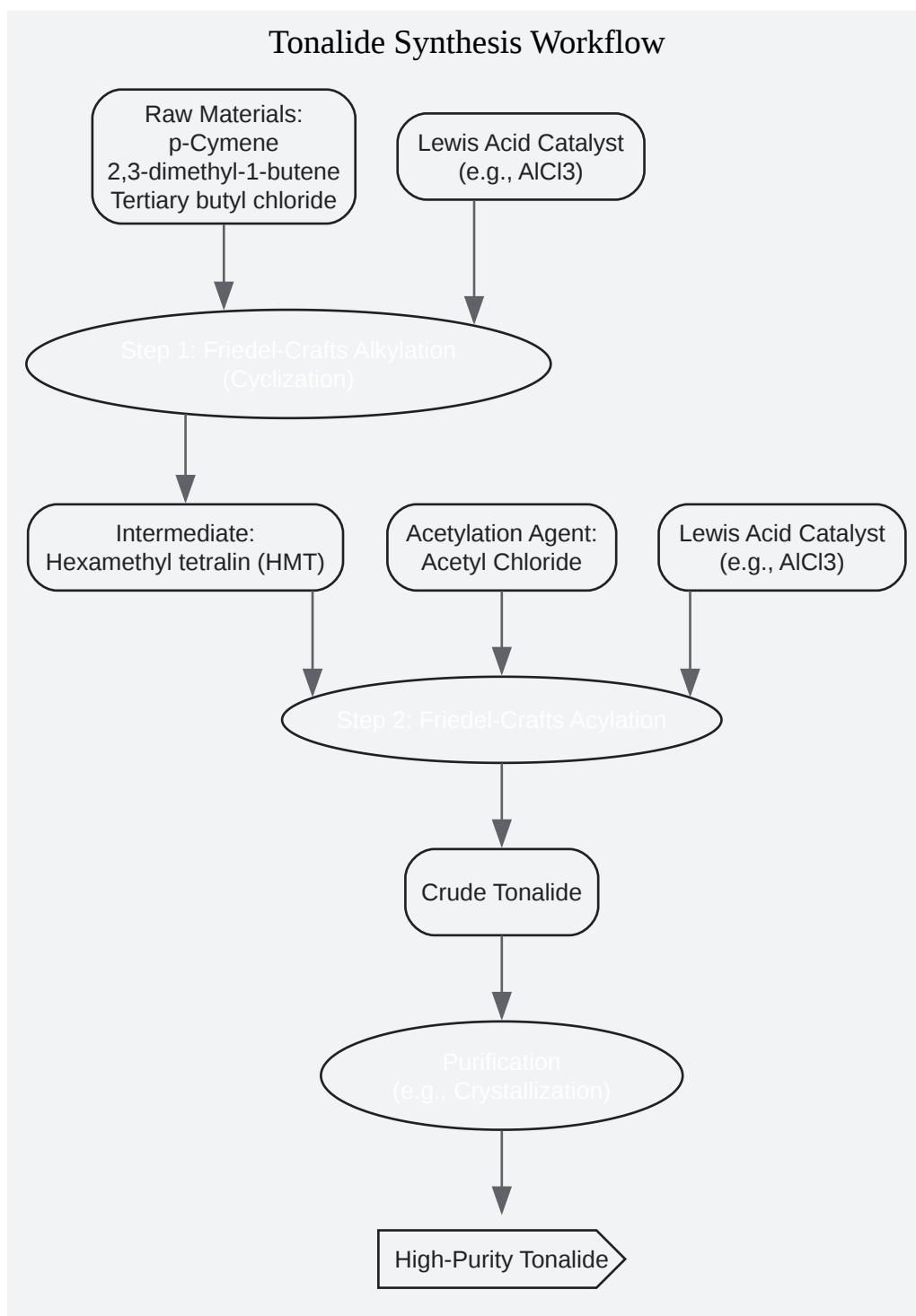
Matrix	Concentration Range	Reference
Environmental		
River Water (Australia)	Up to 2 µg/L	
Biosolids (Global)	0.032 - 427 mg/kg	
Soil (International)	0.002 - 0.058 mg/kg dry weight	
Human Tissues		
Breast Milk	0.59 - 53 µg/kg	<a href="#">[10]</a>
Adipose Tissue	1 - 72 µg/kg fat	<a href="#">[10]</a>
Blood	Up to 247 ng/L	<a href="#">[10]</a>

## Experimental Protocols

### Synthesis of Tonalide

The industrial synthesis of **Tonalide** is typically a two-step process involving Friedel-Crafts reactions.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Alkylation: The first step involves the cyclization of raw materials, such as p-cymene and an olefin like 2,3-dimethyl-1-butene, in the presence of a Lewis acid catalyst (e.g., aluminum trichloride) to form the intermediate hexamethyl tetralin (HMT).[\[12\]](#)[\[13\]](#)
- Acylation: The HMT intermediate is then acetylated using an acetylating agent like acetyl chloride, again catalyzed by a Lewis acid, to yield the final product, **Tonalide**.[\[12\]](#)[\[13\]](#) The product is then purified, often through crystallization.[\[12\]](#)



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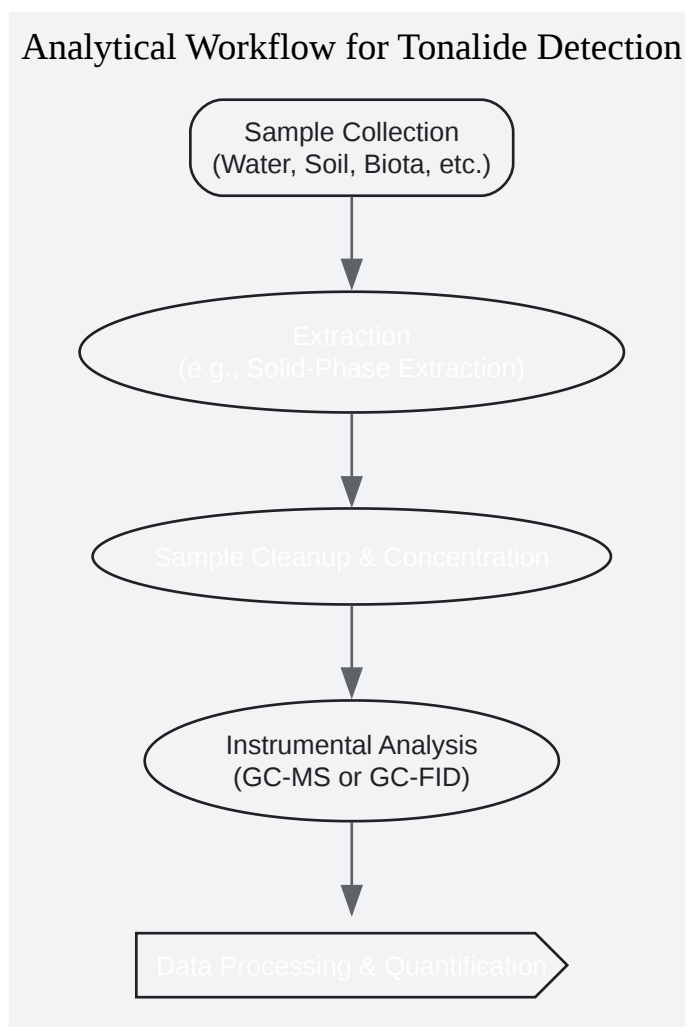
A simplified workflow for the industrial synthesis of **Tonalide**.

## Analytical Detection in Environmental and Biological Matrices

The detection and quantification of **Tonalide** at trace levels require sensitive analytical techniques due to its presence in complex matrices. A common methodology involves sample extraction, cleanup, and instrumental analysis.[\[15\]](#)[\[16\]](#)

- **Extraction:** **Tonalide** is isolated from the sample matrix (e.g., water, soil, tissue) using techniques like solid-phase extraction (SPE) for aqueous samples or solvent extraction for solid and biological samples.[\[15\]](#)[\[16\]](#)
- **Cleanup and Concentration:** The extract is purified to remove interfering co-extracted substances. This is often achieved using adsorption chromatography. The sample is then concentrated to increase the analyte concentration to detectable levels.[\[16\]](#)
- **Instrumental Analysis:** The purified and concentrated extract is analyzed using Gas Chromatography (GC) coupled with a detector, most commonly a Mass Spectrometer (GC-MS) for high selectivity and sensitivity, or a Flame Ionization Detector (FID).[\[15\]](#)[\[16\]](#)

## Analytical Workflow for Tonalide Detection



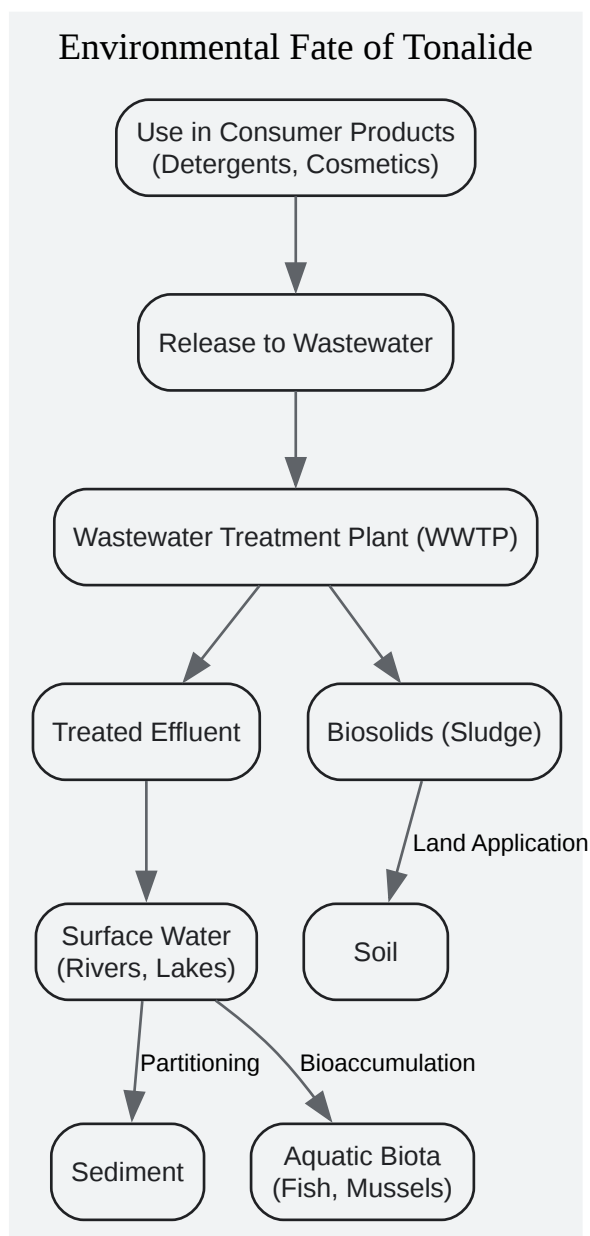
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A general workflow for the analysis of **Tonalide** in various samples.

## Environmental Fate and Toxicological Concerns

**Tonalide**'s chemical properties, particularly its lipophilicity (high octanol-water partition coefficient, Log Kow), contribute to its environmental behavior.[9] When released into the environment, primarily through wastewater from the use of consumer products, it tends to partition from water into sludge, sediment, and biota.[9]





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The environmental pathway and fate of **Tonalide**.

Key concerns associated with **Tonalide** include:

- Persistence: **Tonalide** is resistant to degradation in the environment, leading to its long-term presence in various environmental compartments.

- **Bioaccumulation:** Due to its lipophilic nature, **Tonalide** can accumulate in the fatty tissues of organisms, including humans, as evidenced by its detection in adipose tissue and breast milk.[\[5\]](#)[\[6\]](#)[\[10\]](#)[\[17\]](#)
- **Endocrine Disruption:** Some studies have suggested that **Tonalide** may possess weak endocrine-disrupting activity, potentially interfering with hormone systems.[\[10\]](#)[\[8\]](#)[\[17\]](#) Although in vitro studies have shown weak effects, in vivo studies have not demonstrated significant activity at relevant exposure levels.[\[10\]](#)
- **Ecotoxicity:** **Tonalide** can be toxic to aquatic organisms, and its transformation products in the environment may, in some cases, be more bioaccumulative and toxic than the parent compound.[\[5\]](#)[\[6\]](#)

These concerns have prompted regulatory bodies, such as the European Union, to restrict the concentrations of **Tonalide** allowed in cosmetic products to mitigate human and environmental exposure.[\[10\]](#)[\[18\]](#)

## Conclusion

**Tonalide** has a rich history as a cornerstone of the modern fragrance industry, shaping the olfactory landscape of countless consumer products for over half a century. Its journey from a serendipitous discovery to a high-production-volume chemical, and its subsequent partial decline due to environmental concerns, provides a compelling case study in the lifecycle of a synthetic chemical. For researchers and scientists, the story of **Tonalide** underscores the evolving interplay between chemical innovation, consumer demand, and the increasing importance of environmental stewardship and toxicological assessment in product development. The data and protocols outlined in this guide offer a technical foundation for understanding the legacy and ongoing scientific relevance of this significant fragrance ingredient.

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